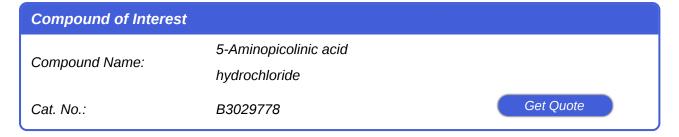


An In-Depth Technical Guide to 5-Aminopicolinic Acid Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Aminopicolinic acid hydrochloride is a pyridinecarboxylic acid derivative with potential applications in medicinal chemistry and drug development. Its structure, featuring both an amino group and a carboxylic acid group on a pyridine ring, makes it a versatile building block for the synthesis of more complex molecules. This technical guide provides a comprehensive overview of its molecular structure, weight, and available experimental data.

Molecular Structure and Properties

5-Aminopicolinic acid hydrochloride is the hydrochloride salt of 5-aminopicolinic acid. The protonation of the pyridine nitrogen or the amino group by hydrochloric acid increases its solubility in aqueous solutions.

Molecular Formula: C₆H₇ClN₂O₂

Molecular Weight: 174.59 g/mol .[1][2]

CAS Number: 78273-25-3.[1][2]

Canonical SMILES: C1=CC(=C(N=C1)C(=O)O)N.Cl



InChI Key: InChI=1S/C6H6N2O2.CIH/c7-4-1-2-5(6(9)10)8-3-4;/h1-3H,7H2,(H,9,10);1H

The molecular structure consists of a pyridine ring substituted with a carboxylic acid group at the 2-position and an amino group at the 5-position. The hydrochloride salt form is also indicated.

Physicochemical and Spectral Data

A comprehensive summary of the physicochemical and spectral data for **5-Aminopicolinic acid hydrochloride** is presented in the table below. It is important to note that while data for the parent compound, 5-aminopicolinic acid, is more readily available, the data for the hydrochloride salt is limited.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ CIN ₂ O ₂	
Molecular Weight	174.59 g/mol	[1][2]
CAS Number	78273-25-3	[1][2]
Physical Appearance	Solid	
Storage Conditions	Sealed in dry, room temperature	[1]

Further experimental data such as melting point, solubility, and detailed spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **5-Aminopicolinic acid hydrochloride** are not readily available in the public domain and would require experimental determination or access to specialized databases.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of 5-aminopicolinic acid and its derivatives can be found in the scientific literature. A key reference is the work by Beatty and Bawa on the synthesis of various aminopicolinic acids. While the full experimental details for the hydrochloride salt of the 5-amino isomer are not explicitly provided in the available excerpts, the general methods described can be adapted for its preparation and analysis.



General Synthesis Approach (adapted from Beatty and Bawa):

The synthesis of aminopicolinic acids often involves the introduction of a nitro group onto the picolinic acid backbone, followed by reduction of the nitro group to an amine. The hydrochloride salt can then be prepared by treating the free amine with hydrochloric acid.

Characterization Methods:

Standard analytical techniques would be employed for the characterization of **5-Aminopicolinic acid hydrochloride**:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra would be used to confirm the chemical structure.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups present in the molecule.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.

Potential Biological Significance and Signaling Pathways

While no specific biological activity or signaling pathway has been directly attributed to **5-aminopicolinic acid hydrochloride** in the available literature, its structural similarity to other biologically active picolinic acid derivatives suggests potential areas for investigation. For instance, 4-aminopicolinic acid has been noted for its role as a ligand in biochemical pathways and its potential as an enzyme inhibitor.[3] Additionally, picolinic acid itself is a metabolite of tryptophan and is known to interact with zinc finger proteins, exhibiting anti-viral properties.[4]

Given these precedents, **5-aminopicolinic acid hydrochloride** could potentially interact with metal-containing enzymes or other biological targets. Further research is required to elucidate its specific biological functions and any associated signaling pathways.

Logical Workflow for Characterization



The following diagram illustrates a logical workflow for the synthesis and characterization of **5- Aminopicolinic acid hydrochloride**.



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Caption: Workflow for the synthesis and characterization of **5-Aminopicolinic acid hydrochloride**.

Conclusion

5-Aminopicolinic acid hydrochloride is a chemical compound with established basic properties but requires further investigation to fully elucidate its physicochemical characteristics and biological potential. The synthetic and analytical methods outlined in this guide provide a



framework for researchers to produce and characterize this compound, paving the way for future studies into its applications in drug discovery and development.

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